

Application Notes and Protocols for Int-777 in Rat Studies

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Compound of Interest

Compound Name: *Int-777*

Cat. No.: *B608109*

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These application notes provide a comprehensive overview of the dosage, administration routes, and experimental protocols for the selective TGR5 agonist, **Int-777**, in various rat models. The information is compiled from peer-reviewed research to guide the design and execution of future studies.

Data Presentation: Int-777 Dosage and Administration in Rats

The following table summarizes the quantitative data on **Int-777** administration from key rat studies. This allows for easy comparison of dosages and routes of administration across different experimental models.

Study Focus	Rat Model	Administration Route	Dosage	Vehicle	Frequency /Duration	Reference
Subarachnoid Hemorrhage	Sprague Dawley	Intranasal	10, 30, and 90 µg/kg (30 µg/kg found to be optimal)	10% Dimethyl Sulfoxide (DMSO)	Single dose 1 hour post-SAH	[1]
Colonic Secretion (in vitro)	Not specified	Serosal (on stripped distal colon)	3, 10, 30, 60, and 100 µM (significant effect from 10 µM)	Not specified	Applied once to Ussing chamber	[2][3]
Diabetic Retinopathy	Sprague-Dawley	Intravitreal Injection	50 ng/µL (5 µL/eye)	Not specified	Every 3 weeks for 14 weeks	[4]

Experimental Protocols

Detailed methodologies for key experiments cited in the literature are provided below.

Subarachnoid Hemorrhage (SAH) Model

This protocol describes the induction of SAH in rats and the subsequent administration of **Int-777** to assess its neuroprotective effects.[1]

a. Animal Model:

- Adult male Sprague-Dawley rats (280-320g) are used.
- Animals are housed with a 12-hour light/dark cycle with free access to food and water.

b. SAH Induction (Endovascular Perforation Model):

- Anesthetize the rat (e.g., with isoflurane).

- Make a midline cervical incision and expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
- Ligate the distal ECA and the proximal CCA.
- Introduce a sharpened nylon suture through the ECA stump into the ICA until resistance is felt, indicating it has reached the anterior cerebral artery.
- Advance the suture to perforate the artery, inducing SAH.
- Withdraw the suture and close the incisions.
- Sham-operated rats undergo the same procedure without arterial perforation.

c. **Int-777** Administration (Intranasal):

- One hour after SAH induction, anesthetize the rat.
- Place the animal in a supine position.
- Prepare a solution of **Int-777** in 10% DMSO.
- Administer a total volume of 30 μ L of the **Int-777** solution (at 10, 30, or 90 μ g/kg) into the nares, alternating 10 μ L per naris every 5 minutes.
- The vehicle control group receives 10% DMSO only.

d. Outcome Assessments (24 hours post-SAH):

- Neurobehavioral Tests: Modified Garcia score and beam balance test.
- Histology: TUNEL staining for apoptosis, Fluoro-Jade C staining for degenerating neurons, and Nissl staining for neuronal survival.
- Immunofluorescence: Staining for markers of oxidative stress (e.g., 8-OHdG) and specific cell types (e.g., NeuN for neurons).

- Western Blot: Analysis of protein levels of TGR5, Bcl-2, Bax, and components of the cAMP/PKC ϵ /ALDH2 pathway in brain tissue homogenates.

Colonic Secretion Measurement (Ussing Chamber)

This in vitro protocol is used to assess the effect of **Int-777** on epithelial ion transport in the rat colon.[\[2\]](#)[\[3\]](#)[\[5\]](#)

a. Tissue Preparation:

- Euthanize a male rat and excise the distal colon.
- Open the colon along the mesenteric border and rinse with Krebs solution.
- Strip off the seromuscular layer to obtain a mucosal-submucosal preparation.

b. Ussing Chamber Assay:

- Mount the colonic tissue preparation in an Ussing chamber, separating the mucosal and serosal sides.
- Bathe both sides with Krebs solution, maintain at 37°C, and bubble with 95% O₂/5% CO₂.
- Measure the short-circuit current (I_{sc}), an indicator of net ion transport, using a voltage clamp.
- After a baseline stabilization period, add **Int-777** (at concentrations from 3 μ M to 100 μ M) to the serosal side of the chamber.
- Record the change in I_{sc} over time. A decrease in I_{sc} indicates an anti-secretory effect.

Diabetic Retinopathy Model

This protocol outlines the induction of diabetes in rats and the long-term intravitreal administration of **Int-777** to evaluate its effects on the retina.[\[4\]](#)

a. Animal Model and Diabetes Induction:

- Use Sprague-Dawley rats.

- Induce diabetes with a single intraperitoneal injection of streptozotocin (STZ) at 60 mg/kg.
- Confirm diabetes by measuring blood glucose levels.

b. **Int-777** Administration (Intravitreal):

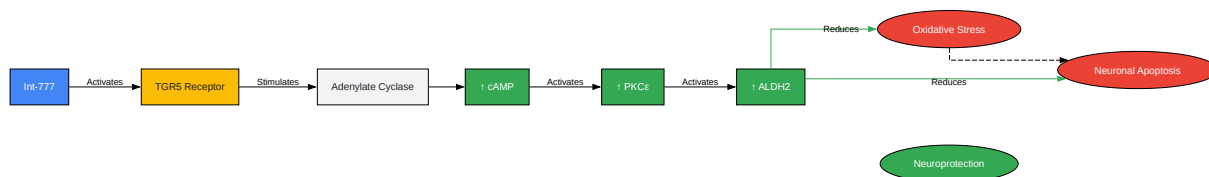
- One week after the onset of diabetes, begin **Int-777** treatment.
- Administer a 5 μ L intravitreal injection of **Int-777** solution (50 ng/ μ L) into one eye.
- Repeat the injection every 3 weeks for a total of 14 weeks.

c. Outcome Assessments:

- Western Blot: Analyze the expression of TGR5 and RhoA/ROCK signaling pathway proteins in retinal tissue.
- Immunofluorescence: Visualize the localization and expression of TGR5 in retinal sections.
- Quantitative RT-PCR: Measure the mRNA levels of TGR5 in the retina.

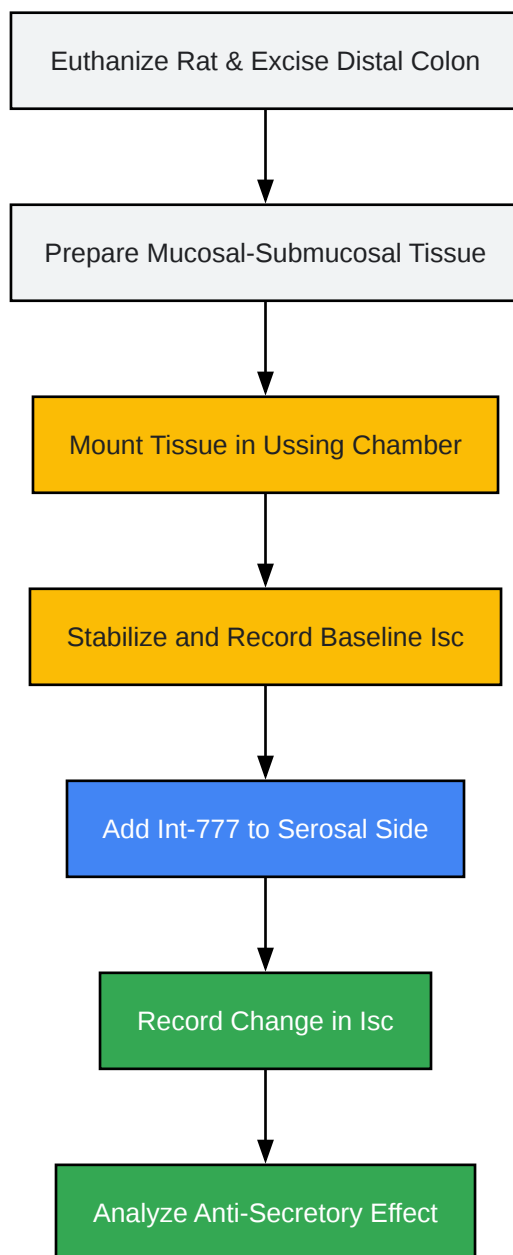
Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language, illustrate the signaling pathways affected by **Int-777** and a typical experimental workflow.



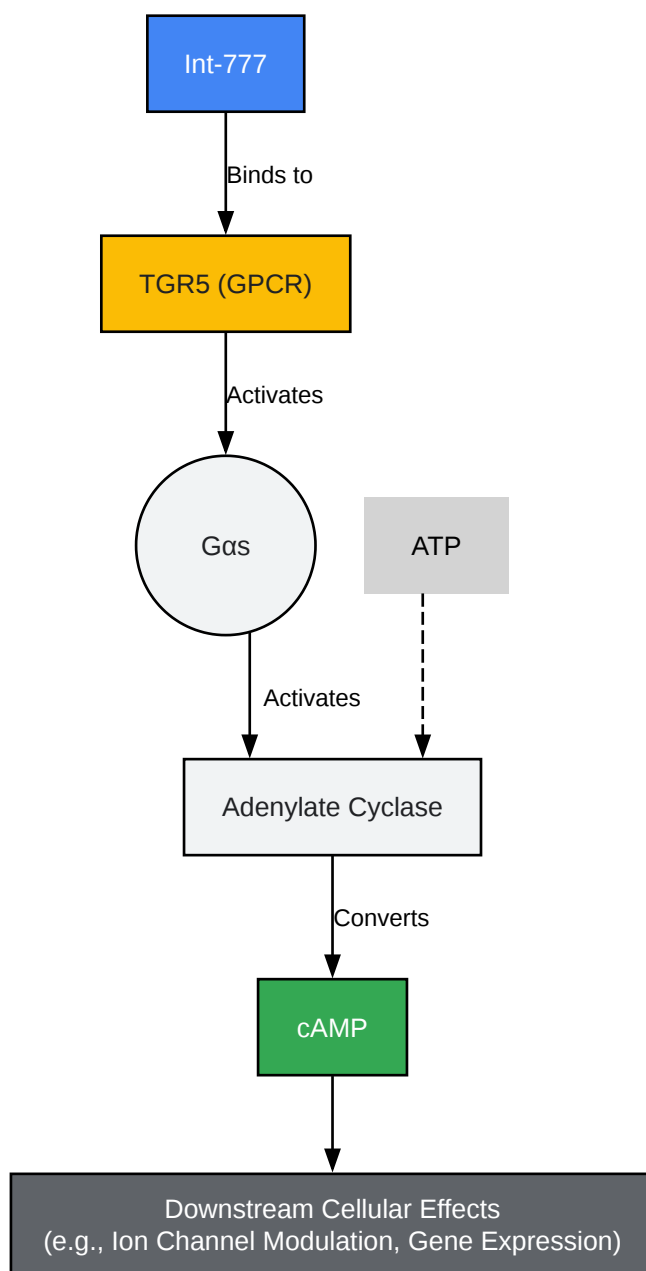
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Caption: **Int-777** signaling pathway in a rat model of subarachnoid hemorrhage.



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Caption: Experimental workflow for Ussing chamber analysis of colonic secretion.



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Caption: General TGR5 signaling cascade initiated by **Int-777**.

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References

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